

# Proper Disposal of 9-Phenylanthracene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 9-Phenylanthracene

Cat. No.: B014458

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This document provides essential safety and logistical information for the proper disposal of **9-Phenylanthracene**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Precautions

**9-Phenylanthracene** is a chemical compound that requires careful handling and disposal due to its environmental hazards. It is classified as very toxic to aquatic life with long-lasting effects[1][2][3]. While it may not be classified as hazardous under OSHA's Hazard Communication Standard[4], adherence to safety protocols is crucial.

Personal Protective Equipment (PPE): Before handling **9-Phenylanthracene**, ensure the following PPE is worn:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact[4].
- Respiratory Protection: In case of dust formation, use a NIOSH-approved N95 or P1 dust mask[5].

## Chemical and Physical Properties

Understanding the properties of **9-Phenylanthracene** is essential for its safe handling and disposal.

Property	Value
Appearance	Yellow powder solid[4]
CAS Number	602-55-1[4]
Molecular Formula	C <sub>20</sub> H <sub>14</sub>
Molecular Weight	254.33 g/mol
Melting Point	149 - 155 °C[4][5]
Boiling Point	417 °C[4][5]
Solubility	Insoluble in water[3]
log Pow (Octanol/Water Partition Coefficient)	6.01[5]

## Step-by-Step Disposal Procedure

The disposal of **9-Phenylanthracene** must be conducted in a manner that prevents environmental contamination.

### Step 1: Waste Collection

- Carefully sweep up the solid **9-Phenylanthracene**, avoiding dust formation[4][5].
- Place the collected material into a suitable, clearly labeled, and closed container for disposal[4][5].

### Step 2: Decontamination of Labware

- Rinse any contaminated labware or containers three times with a compatible solvent (e.g., toluene or hexane).
- Collect the solvent rinsate as hazardous waste. Do not pour it down the drain[6].

### Step 3: Waste Storage

- Store the sealed waste container in a designated hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents[4][5].

### Step 4: Final Disposal

- Dispose of the **9-Phenylanthracene** waste through a licensed hazardous waste disposal company.
- Follow all local, regional, and national regulations for hazardous waste disposal[4][7]. Do not release the chemical into the environment[1][3][5].

## Emergency Procedures

#### Spills:

- In case of a spill, evacuate the area if necessary.
- Wearing appropriate PPE, contain the spill and then collect the material as described in the waste collection step.
- Avoid breathing in any dust.

#### First Aid:

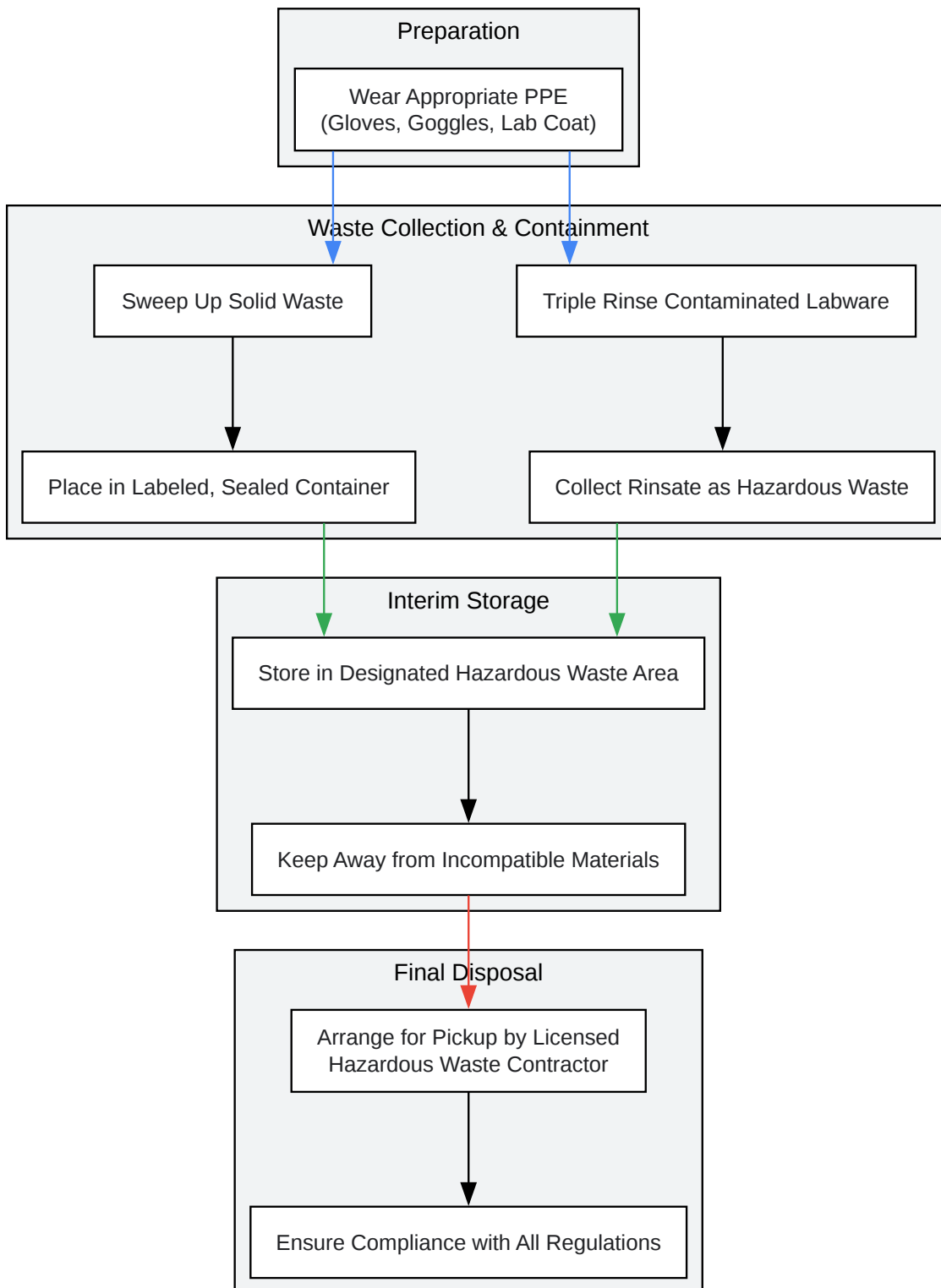
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **9-Phenylanthracene**.

## 9-Phenylanthracene Disposal Workflow



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Caption: Workflow for the safe disposal of **9-Phenylanthracene**.

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